

# Application Notes and Protocols: Preparation of SKF-82958 Hydrobromide Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SKF-82958 hydrobromide

Cat. No.: B1668789

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**SKF-82958 hydrobromide** is a potent and selective full agonist for the D1-like dopamine receptors (D1 and D5).<sup>[1][2][3][4][5]</sup> It is widely used in neuroscience research to investigate the roles of D1 receptor activation in various physiological and pathological processes, including motor control, learning and memory, and neuropsychiatric disorders.<sup>[6][7][8]</sup> Proper preparation of stock solutions is critical to ensure the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **SKF-82958 hydrobromide** solutions.

## Chemical and Physical Properties

A summary of the key properties of **SKF-82958 hydrobromide** is presented below. This data is essential for calculating the required mass for stock solution preparation and understanding its solubility characteristics.

Property	Value	Reference
CAS Number	74115-01-8	[9][10][11]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> ClNO <sub>2</sub> ·HBr	[9][10]
Molecular Weight	410.73 g/mol	[2][9][12]
Appearance	Solid	[1]
Purity	≥98%	[9][10]
Solubility (In Vitro)		
DMSO	Soluble to 100 mM (or ≥ 100 mg/mL)	[1][2][9]
Water	Soluble to 5 mM (with gentle warming)	[9]
Solubility (In Vivo)	≥ 2.5 mg/mL (6.09 mM) in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline	[2]
Storage (Solid)	Store at Room Temperature or 4°C, sealed and protected from moisture.	[2][9]

## Experimental Protocols

### 3.1. Materials and Equipment

- **SKF-82958 hydrobromide** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Vortex mixer
- Calibrated analytical balance

- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips
- Water bath (optional, for dissolving in water)

### 3.2. Preparation of a 100 mM DMSO Stock Solution (Recommended)

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the recommended solvent for optimal solubility.

- Pre-weighing Preparation: Before opening, bring the vial of **SKF-82958 hydrobromide** to room temperature to prevent moisture condensation.
- Weighing: On a calibrated analytical balance, carefully weigh the desired amount of **SKF-82958 hydrobromide** powder. For example, to prepare 1 mL of a 100 mM solution, weigh out 41.07 mg.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)  
[\[11\]](#)

### 3.3. Preparation of a 5 mM Aqueous Stock Solution

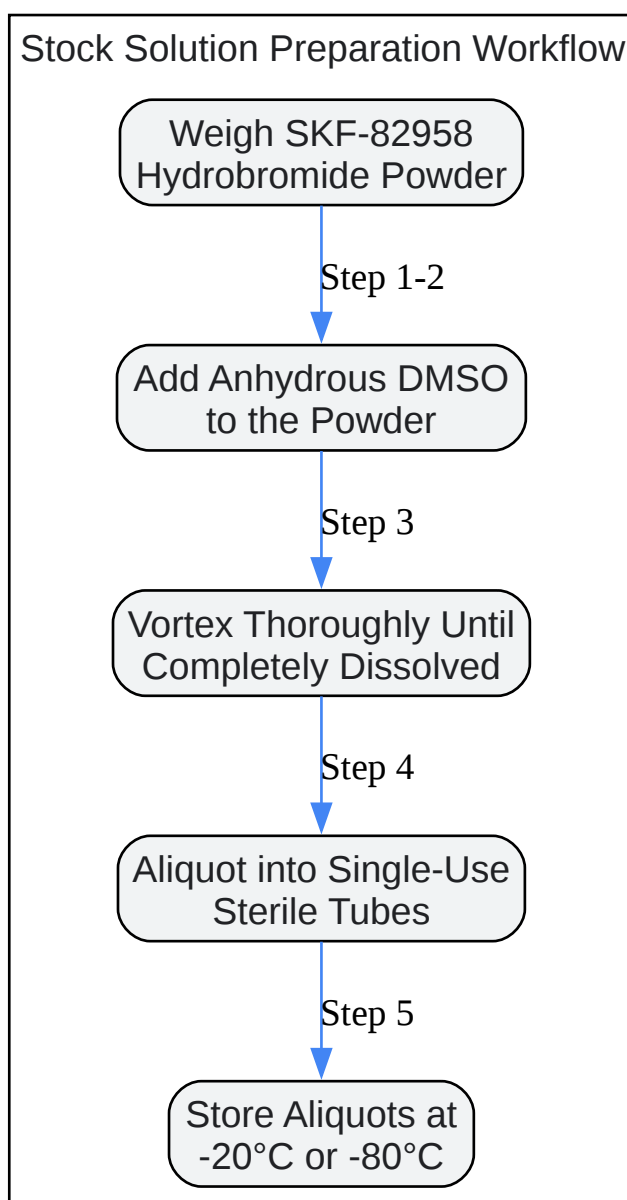
For experiments where DMSO is not suitable, a lower concentration stock solution can be prepared in water.

- Weighing: Weigh out the required amount of **SKF-82958 hydrobromide**. For example, to prepare 1 mL of a 5 mM solution, weigh 2.05 mg.
- Dissolving: Add the appropriate volume of sterile water.
- Gentle Warming: If the compound does not dissolve completely at room temperature, warm the solution gently (e.g., in a 37°C water bath) and vortex intermittently until a clear solution is obtained.<sup>[9]</sup>
- Storage: Aqueous solutions are generally less stable. It is recommended to prepare them fresh before use. If short-term storage is necessary, store at 4°C for a limited time. For longer-term storage, follow the recommendations for DMSO stocks, but be aware that the stability may be reduced.

## Mandatory Visualizations

### 4.1. Experimental Workflow

The following diagram illustrates the standard workflow for preparing the **SKF-82958 hydrobromide** stock solution.

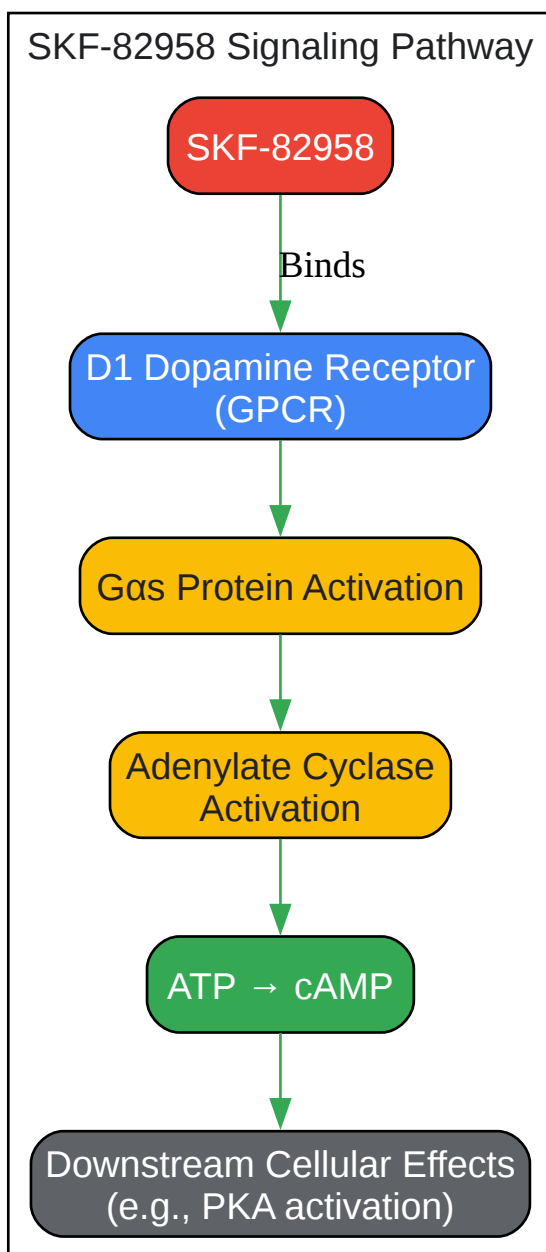


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **SKF-82958 hydrobromide** stock solution.

#### 4.2. Signaling Pathway

SKF-82958 acts as a full agonist at the D1 dopamine receptor, which is a G-protein coupled receptor (GPCR) that signals through the Gas protein. This activation initiates a downstream signaling cascade.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of the D1 agonist SKF-82958.

## Stability and Storage Summary

Proper storage is crucial to maintain the biological activity of **SKF-82958 hydrobromide**.

Form	Storage Temperature	Duration	Notes
Solid Powder	Room Temperature or 4°C	36 months	Keep desiccated and sealed from moisture. [2][11]
Solution in DMSO	-20°C	1 month	Avoid repeated freeze-thaw cycles.[1] [2][11]
-80°C	6 months	Recommended for long-term storage.[1] [2]	

Note: For in vivo experiments, it is always recommended to prepare working solutions fresh from a frozen stock on the day of use.[1] Always refer to the batch-specific data on the Certificate of Analysis provided by the supplier.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The dopamine D(1) receptor agonist SKF-82958 serves as a discriminative stimulus in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Self-administration of the D1 agonist SKF 82958 is mediated by D1, not D2, receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

- 7. Place conditioning with the dopamine D1-like receptor agonist SKF 82958 but not SKF 81297 or SKF 77434 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. D1 Receptor Agonist Ameliorates Synaptic and Behavioral Deficits in a Shank3-Deficient Mouse Model of Autism - PMC [pmc.ncbi.nlm.nih.gov]
- 9. rndsystems.com [rndsystems.com]
- 10. SKF 82958 hydrobromide | CAS 74115-01-8 | SKF82958 HBr | Tocris Bioscience [tocris.com]
- 11. adooq.com [adooq.com]
- 12. SKF-82958 (hydrobromide) | C19H21BrClNO2 | CID 9909521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of SKF-82958 Hydrobromide Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668789#how-to-prepare-skf-82958-hydrobromide-stock-solution]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)